

Safety and Handling of 2-(1H-Indazol-3-yl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(1H-Indazol-3-yl)ethanol

Cat. No.: B15323959

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Disclaimer: No specific Material Safety Data Sheet (MSDS) or comprehensive safety data was found for **2-(1H-Indazol-3-yl)ethanol**. The following guide is based on the safety profiles of structurally related compounds, namely ethanol and other indazole derivatives, as well as general principles of laboratory safety. This information should be used as a preliminary guide only. A thorough risk assessment should be conducted by qualified personnel before handling this compound.

This technical guide provides an in-depth overview of the potential hazards, safety precautions, and handling procedures for **2-(1H-Indazol-3-yl)ethanol**, aimed at researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on its structural components—an indazole ring and an ethanol group—**2-(1H-Indazol-3-yl)ethanol** is anticipated to share hazards with both classes of compounds. The following is a predicted hazard classification based on available data for related substances.

Predicted GHS Classification:

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor.
Acute Toxicity (Oral)	Category 3	Danger	H301: Toxic if swallowed.
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[1]
Reproductive Toxicity	Category 2	Warning	May damage fertility or the unborn child.
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	Warning	May cause damage to organs through prolonged or repeated exposure.

Note: This classification is extrapolated and should be confirmed with experimental data.

Physical and Chemical Properties

While specific data for **2-(1H-Indazol-3-yl)ethanol** is unavailable, the properties of ethanol can provide some insight into its potential physical state and volatility.

Property	Predicted Value/Information	Source/Basis
Appearance	Clear, colorless liquid	Based on ethanol[4]
Odor	No information available	
Boiling Point	> 78 °C / 172.4 °F	Expected to be higher than ethanol due to the larger indazole group[4]
Flash Point	~13 - 17 °C / 55.4 - 62.6 °F	Assumed to be similar to ethanol[4]
Solubility	Soluble in water	Based on ethanol's solubility[4]

Exposure Controls and Personal Protection

To minimize exposure, proper engineering controls and personal protective equipment (PPE) are essential.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][4]

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Check for breakthrough times. Flame-retardant antistatic protective clothing.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling and Storage

Safe Handling:

- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.[2][3][4]
- Take precautionary measures against static discharge.[2][4]
- Avoid contact with skin and eyes.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][4]
- Wash hands thoroughly after handling.[1][4][5]
- Use only non-sparking tools.[2][4]

Storage:

- Store in a cool, well-ventilated place.[2][4][5]
- Keep container tightly closed.[2][4]
- Store locked up.[4]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][5] If experiencing respiratory symptoms, call a poison center or doctor.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water.[4] If skin irritation occurs, get medical advice/attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4] If eye irritation persists, get medical advice/attention.[2][4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[5]

Accidental Release Measures

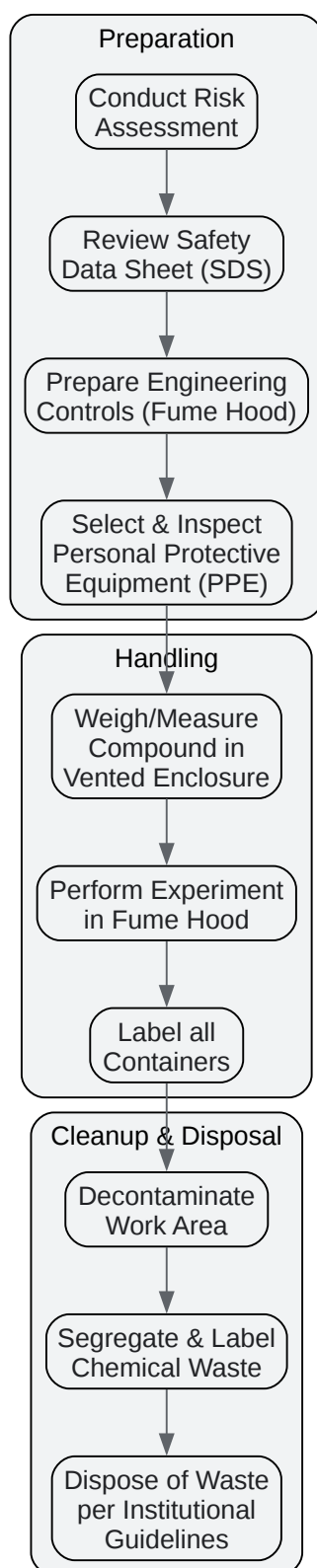
In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[4]
- Wear appropriate personal protective equipment.[5]
- Contain the spill using an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable container for disposal.[4]
- Do not let the product enter drains.

Experimental Protocols & Workflows

Due to the lack of specific experimental data for **2-(1H-Indazol-3-yl)ethanol**, the following are generalized protocols and workflows for handling potentially hazardous chemical compounds in a research setting.

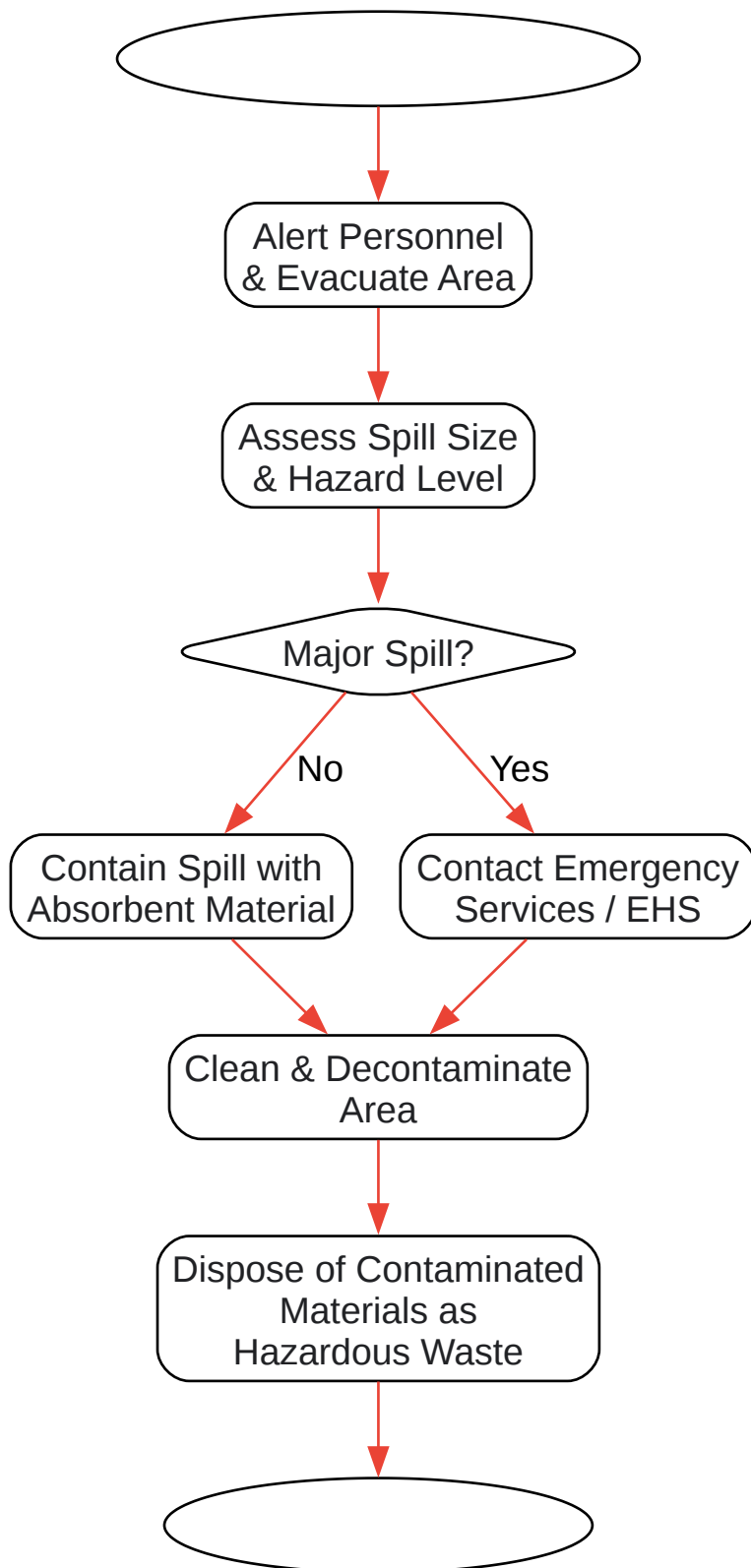
General Chemical Handling Workflow



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General workflow for safe chemical handling.

Emergency Response Protocol for Chemical Spills



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Emergency response protocol for chemical spills.

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